"synthesis and characterization of 2,2-diethylmorpholine"

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Compound of Interest

Compound Name:	*2,2-Diethylmorpholine*
CAS No.:	*167947-91-3*
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An In-depth Technical Guide to the Synthesis and Characterization of **2,2-diethylmorpholine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Morpholine and its derivatives are foundational scaffolds in medicinal chemistry and materials science, prized for their unique physicochemical properties and biological activities.[1] This guide provides a comprehensive, field-proven methodology for the synthesis and rigorous characterization of **2,2-diethylmorpholine**, a C2-disubstituted morpholine analog. We detail a robust synthetic strategy, present step-by-step experimental protocols, and outline a complete analytical workflow for structural verification and purity assessment. This document is intended to serve as a practical resource for scientists engaged in organic synthesis and drug discovery, offering insights into the causality behind experimental choices and ensuring a reproducible and self-validating process.

Introduction: The Significance of the Morpholine Scaffold

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The morpholine heterocycle, a six-membered ring containing both an amine and an ether functional group, is a privileged structure in modern drug development.[1] Its presence can impart favorable properties to a molecule, including increased aqueous solubility, improved metabolic stability, and the ability to form critical hydrogen bonds with biological targets. The substitution pattern on the morpholine ring dictates its three-dimensional shape and electronic properties, allowing for fine-tuning of a compound's pharmacological profile.

Specifically, geminal disubstitution at the C2 position, as in **2,2-diethylmorpholine**, introduces a significant steric footprint adjacent to the ring oxygen. This structural feature can be exploited to modulate receptor binding, influence conformational preferences, and block specific metabolic pathways, making it a valuable building block for creating novel therapeutic agents. This guide provides the necessary technical framework for the reliable synthesis and definitive characterization of this important chemical entity.

Synthetic Strategy and Rationale

The synthesis of substituted morpholines can be approached through several established routes.[2][3] A common and highly effective strategy involves the construction of the heterocyclic ring from an appropriately substituted amino alcohol precursor.[4][5] This method offers excellent control over the final substitution pattern.

Retrosynthetic Analysis

Our selected approach involves a two-step, one-pot sequence starting from the commercially available 2-amino-2-ethyl-1-butanol. The retrosynthetic breakdown is as follows: The target **2,2-diethylmorpholine** can be formed via an intramolecular Williamson ether synthesis. This requires a precursor containing both a secondary amine and a terminal alcohol with a leaving group. This intermediate, in turn, is generated by the N-alkylation of 2-amino-2-ethyl-1-butanol with a two-carbon electrophile, such as 2-chloroethanol.

Proposed Synthetic Pathway

The forward synthesis consists of two key transformations occurring sequentially in the same reaction vessel:

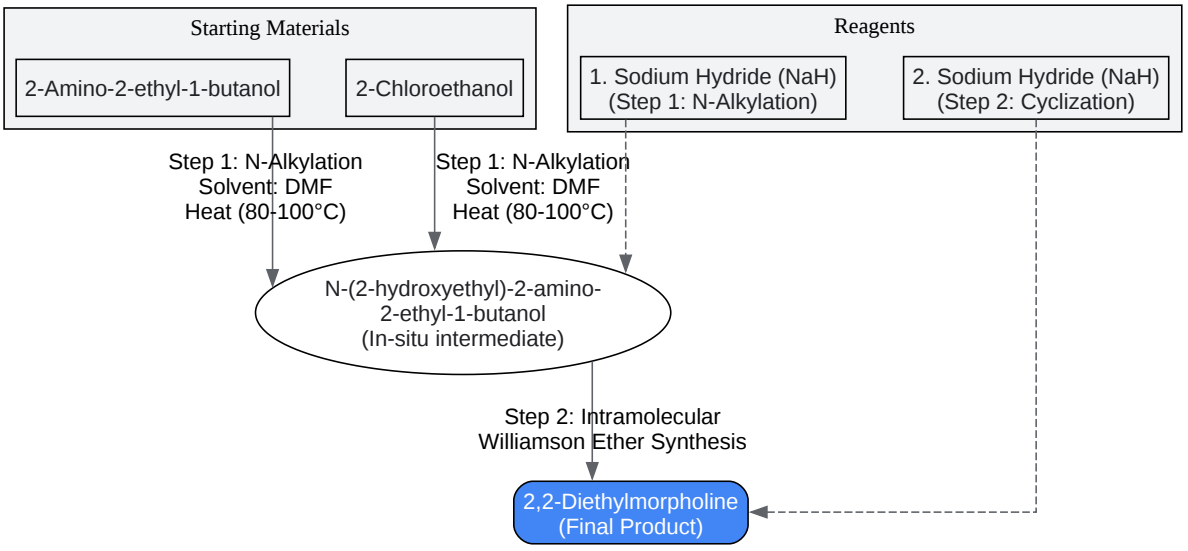
- N-Alkylation: 2-amino-2-ethyl-1-butanol is first deprotonated at the nitrogen using a non-nucleophilic base (e.g., sodium hydride) to form the corresponding amide. This nucleophile

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then attacks 2-chloroethanol to form the intermediate, N-(2-hydroxyethyl)-2-amino-2-ethyl-1-butanol.

- Intramolecular Cyclization: A second equivalent of a strong base is used to deprotonate the primary alcohol of the intermediate. The resulting alkoxide undergoes an intramolecular S N 2 reaction, displacing the chloride from the other arm of the molecule to form the morpholine ring. This cyclization is entropically favored due to the formation of a stable six-membered ring.

This pathway is advantageous because it utilizes readily available starting materials and follows well-established, high-yielding reaction principles analogous to the synthesis of similar structures like 2,2-dimethylmorpholine.[6]



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*Proposed synthetic pathway for **2,2-diethylmorpholine**.*

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Detailed Experimental Protocol: Synthesis

Disclaimer: This protocol involves hazardous materials and should only be performed by trained personnel in a properly equipped chemical laboratory with appropriate safety measures.

Materials and Reagents:

- 2-Amino-2-ethyl-1-butanol (1.0 eq)
- 2-Chloroethanol (1.05 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (2.2 eq)
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: To a flame-dried three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet, add 2-amino-2-ethyl-1-butanol (1.0 eq) dissolved in anhydrous DMF.
- First Deprotonation: Cool the solution to 0°C in an ice bath. Carefully add sodium hydride (1.1 eq) portion-wise. Caution: Hydrogen gas is evolved. Allow the mixture to stir at 0°C for 30 minutes.
- N-Alkylation: Add 2-chloroethanol (1.05 eq) dropwise to the reaction mixture. After the addition is complete, remove the ice bath and heat the mixture to 90°C. Maintain this temperature for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or GC-MS.

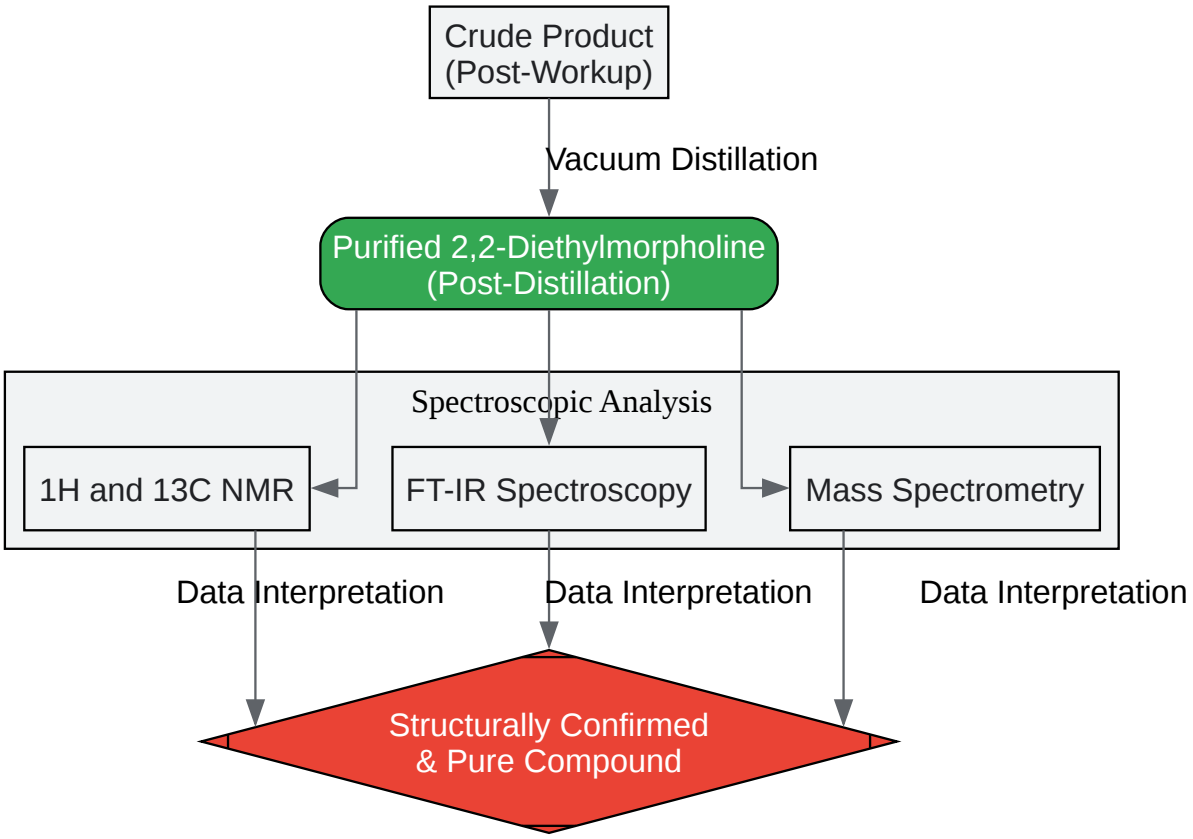
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- Second Deprotonation & Cyclization: Cool the mixture back to 0°C. Carefully add the second portion of sodium hydride (1.1 eq). Once the addition is complete, allow the reaction to warm to room temperature and then heat to 90°C for an additional 4-6 hours until the cyclization is complete.
- Work-up: Cool the reaction mixture to room temperature and cautiously quench by the slow addition of water. Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- Extraction: Wash the organic layer sequentially with water (3x), saturated $NaHCO_3$ solution (1x), and brine (1x).
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil is purified by vacuum distillation to yield **2,2-diethylmorpholine** as a clear liquid.

Characterization Workflow and Data Interpretation

Confirming the identity and purity of the synthesized compound is a critical step. A multi-technique approach ensures unambiguous structural elucidation.[7]

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*Workflow for the characterization of **2,2-diethylmorpholine**.*

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. The expected signals for **2,2-diethylmorpholine** in $CDCl_3$ are detailed below.

Table 1: Predicted ^{1}H and ^{13}C NMR Data for **2,2-Diethylmorpholine**

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^{1}H NMR	δ (ppm)	Multiplicity	Integration	Assignment
Protons	~0.85	Triplet	6H	-CH$_2$CH$_3$
~1.40	Quartet	4H	-CH$_2$CH$_3$	
~2.70	Triplet	4H	-N-CH$_2$-	
~3.65	Triplet	4H	-O-CH$_2$-	
~1.80	Broad Singlet	1H	NH	
^{13}C NMR	δ (ppm)	Assignment		
Carbons	~8.0	-CH$_2$CH$_3$		
~25.0	-CH$_2$CH$_3$			
~45.0	-N-CH$_2$-			
~60.0	C(CH$_2$CH$_3$)$_2$			
~68.0	-O-CH$_2$-			

Causality: The chemical shifts are predicted based on established principles. The protons and carbons on the methylene groups adjacent to the electronegative oxygen (~3.65 and ~68.0 ppm) and nitrogen (~2.70 and ~45.0 ppm) atoms are deshielded and appear further downfield. [8] The ethyl groups will show a characteristic triplet-quartet pattern.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in the molecule by detecting their characteristic vibrational frequencies.

Table 2: Key IR Absorptions for **2,2-Diethylmorpholine**

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
~3350	Medium, Broad	N-H Stretch	Secondary Amine
2960-2850	Strong	C-H Stretch	Alkane (CH_2, CH_3)
~1120	Strong	C-O-C Stretch	Ether

Causality: The presence of a secondary amine is confirmed by the N-H stretch. The strong C-O-C stretching band is a hallmark of the ether linkage within the morpholine ring.[9][10][11] The alkane C-H stretches confirm the aliphatic nature of the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

- Molecular Ion (M^+): The expected molecular weight of **2,2-diethylmorpholine** ($C_8H_{17}NO$) is 143.23 g/mol .[12] Electron ionization (EI) should show a molecular ion peak at m/z = 143.
- Key Fragments: A prominent fragment would be observed at m/z = 114, corresponding to the loss of an ethyl group ($[M-29]^+$), which is a common fragmentation pathway for alkyl-substituted compounds.

Safety and Handling

Professionals handling **2,2-diethylmorpholine** or related compounds must adhere to strict safety protocols.

- General Hazards: Morpholine derivatives are often corrosive and can cause severe skin burns and eye damage.[13][14] They may also be harmful if inhaled or swallowed.[14]
- Handling: Always use this compound within a chemical fume hood.[15] Wear appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[16]

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- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents and acids.[13]

- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Conclusion

This guide has outlined a logical and robust methodology for the synthesis of **2,2-diethylmorpholine** via the N-alkylation and subsequent intramolecular cyclization of 2-amino-2-ethyl-1-butanol. The detailed experimental protocol provides a clear path for laboratory execution. Furthermore, the comprehensive characterization workflow, utilizing NMR, IR, and MS, establishes a self-validating system to confirm the structure and purity of the final product. By understanding the rationale behind each step, from synthetic strategy to analytical interpretation, researchers are well-equipped to produce and validate this valuable chemical building block for applications in drug discovery and beyond.

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